Interspecies Sensitivity to Hyenanchin: A Comparative Guide

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Compound of Interest

Compound Name:	*Hyenanchin*
CAS No.:	*3484-46-6*
Cat. No.:	*B1209264*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the interspecies differences in sensitivity to **Hyenanchin**, a potent neurotoxin. The information is compiled from available toxicological and pharmacological data to assist researchers in understanding its mechanism of action and varying effects across different species.

Executive Summary

Hyenanchin, a picrotoxane sesquiterpene, acts as a non-competitive antagonist of the γ-aminobutyric acid (GABA) type A (GABAA) receptor, a major inhibitory neurotransmitter receptor in the central nervous system. This antagonism disrupts the normal inhibitory signaling, leading to neuronal hyperexcitability and convulsions. Sensitivity to **Hyenanchin** varies among species, as evidenced by differences in acute toxicity and in vitro receptor inhibition. This guide presents available quantitative data, details of experimental methodologies, and a visualization of the implicated signaling pathway to provide a comprehensive resource for the scientific community.

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Quantitative Toxicity and Potency

The following tables summarize the available quantitative data on the acute toxicity and in vitro potency of **Hyenanchin** and its related compounds.

Table 1: Acute Oral Toxicity (LD50)

Species	Compound	LD50 (mg/kg)	Reference
Rat	Hyenanchin	40-90	(Palmer-Jones, 1947b)[1]
Guinea Pig	Hyenanchin	12	(Palmer-Jones, 1947b)[1]
Rat	Tutin	~20	(Palmer-Jones, 1947b)[1]
Mouse	Tutin	4.7	[2]

Table 2: In Vitro GABAA Receptor Inhibition (IC50)

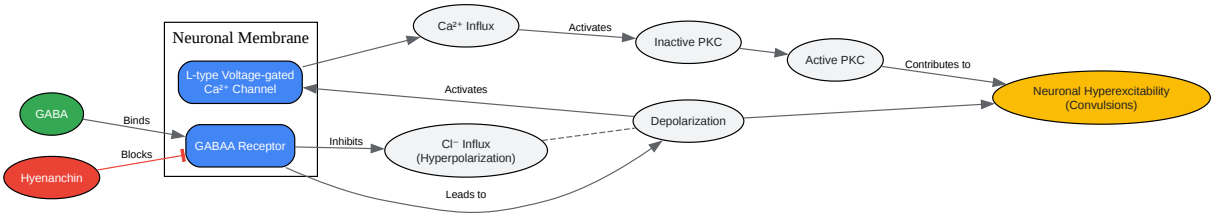
Preparation	Compound	IC50 (μM)	Reference
Cultured Rat Brain Nerve Cells	Tutin	5.9	(Lees and Khanh, 2009, unpublished)
Cultured Rat Brain Nerve Cells	Hyenanchin	33	(Lees and Khanh, 2009, unpublished)
Cultured Rat Brain Nerve Cells	Dihydrohyenanchin	41	(Lees and Khanh, 2009, unpublished)

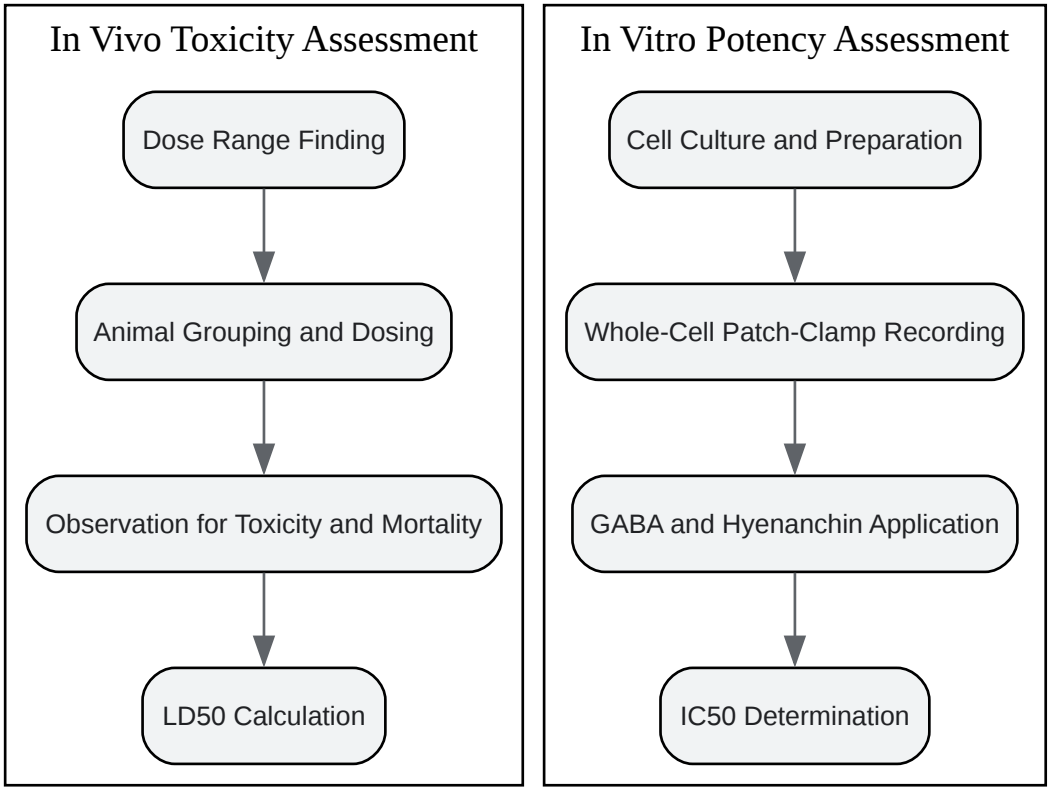
Mechanism of Action and Signaling Pathway

Hyenanchin exerts its toxic effects by binding to a site within the chloride ion channel of the GABAA receptor, distinct from the GABA binding site. This non-competitive antagonism blocks the influx of chloride ions that normally occurs upon GABA binding, thereby preventing the hyperpolarization of the neuronal membrane and leading to a state of hyperexcitability.

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The downstream signaling cascade following GABAA receptor activation involves the regulation of intracellular calcium levels and the activity of protein kinase C (PKC).[3][4] While the direct downstream effects of GABAA receptor antagonism by **Hyenanchin** are not fully elucidated, it is presumed to counteract the signaling pathway of receptor activation.





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